

Thermodynamic Properties of β -Butyrolactone: A Technical Guide

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Compound of Interest

Compound Name: *beta-Butyrolactone*

CAS No.: 36536-46-6

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core thermodynamic properties of **beta-butyrolactone** (β -butyrolactone). The data presented herein is essential for professionals in research, chemical synthesis, and drug development, offering critical parameters for reaction engineering, safety analysis, and understanding the molecule's stability and reactivity.

Core Thermodynamic Data

The following tables summarize the key experimentally determined thermodynamic properties of β -butyrolactone. These values are crucial for modeling chemical processes, predicting reaction outcomes, and ensuring safe handling and storage.

Enthalpic and Entropic Properties

Property	Value	Units	State	Reference
Standard Molar Enthalpy of Combustion, $\Delta_c H^\circ$	-2088.2 ± 1.0	$\text{kJ}\cdot\text{mol}^{-1}$	Liquid	[1][2]
Standard Molar Enthalpy of Formation, $\Delta_f H^\circ$	-356.5 ± 1.2	$\text{kJ}\cdot\text{mol}^{-1}$	Liquid	[1][2]
Standard Molar Entropy, S° (298.15 K)	195.4 ± 0.4	$\text{J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$	Liquid	[1]

Heat Capacity and Phase Transition

Property	Value	Units	State/Conditions	Reference
Molar Heat Capacity, C_p° (298.15 K)	143.2 ± 0.3	$\text{J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$	Liquid	[1]
Triple Point Temperature, T_{tp}	229.60 ± 0.05	K	-	[1]
Enthalpy of Fusion, $\Delta_{fus} H$	10.38 ± 0.02	$\text{kJ}\cdot\text{mol}^{-1}$	at T_{tp}	[1]

Vaporization Properties

Property	Value	Units	Temperature (K)	Reference
Vapor Pressure	0.067	kPa	298.15	[1]
Enthalpy of Vaporization, $\Delta_{vap} H(298.15 \text{ K})$	51.5 ± 0.4	$\text{kJ}\cdot\text{mol}^{-1}$	298.15	[1]

Experimental Protocols

The determination of these thermodynamic properties relies on precise calorimetric and analytical techniques. Below are detailed methodologies for the key experiments cited.

Adiabatic Vacuum Calorimetry

The heat capacity (C_p°), triple point temperature (T_{tp}), and enthalpy of fusion ($\Delta_{fus}H$) of β -butyrolactone were determined using an adiabatic vacuum calorimeter.

Methodology:

- **Calorimeter and Sample:** A sample of β -butyrolactone was placed in a platinum calorimetric vessel of approximately 1 cm³ volume. The calorimeter was of an adiabatic vacuum design, which allows for the precise measurement of heat input and the resulting temperature increase while minimizing heat exchange with the surroundings.
- **Heat Capacity Measurement:** The heat capacity of the sample was measured over the temperature range of 13.8 K to 340 K. This was achieved by introducing measured amounts of electrical energy into the calorimeter and measuring the corresponding rise in temperature.
- **Enthalpy of Fusion Measurement:** The enthalpy of fusion was determined by continuously supplying energy to the calorimeter to melt the sample at a constant temperature corresponding to the triple point.
- **Purity Determination:** The purity of the β -butyrolactone sample was determined from the melting point depression, which is a colligative property. The total mole fraction of impurities was found to be $(0.87 \pm 0.05) \times 10^{-2}$.

Isothermal Bomb Calorimetry

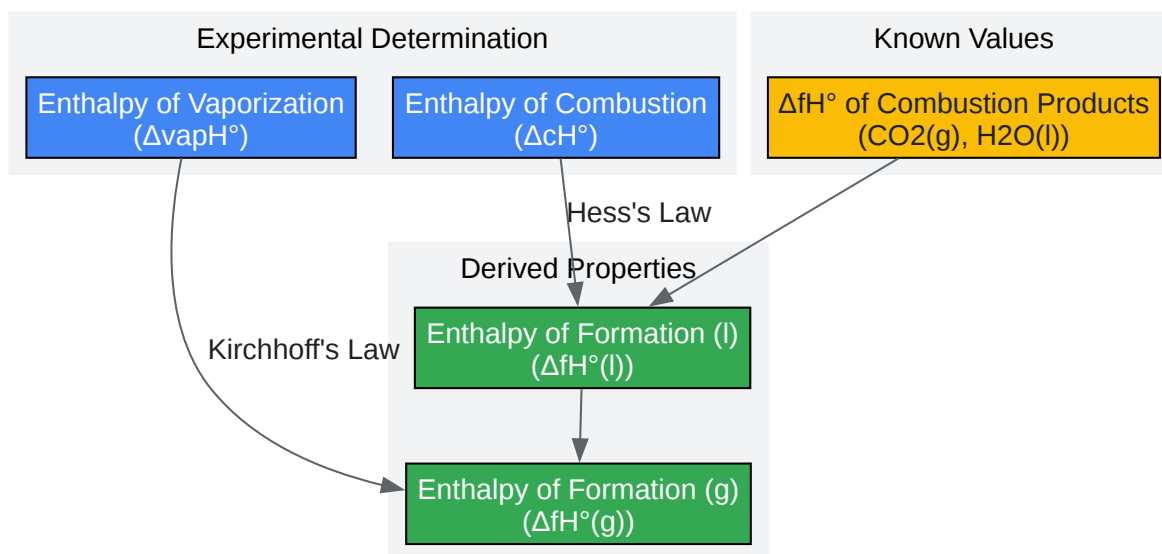
The standard enthalpy of combustion ($\Delta_c H^\circ$) and, by extension, the standard enthalpy of formation ($\Delta_f H^\circ$) were determined using an isothermal bomb calorimeter with a static bomb.

Methodology:

- **Sample Preparation:** A known mass of β -butyrolactone was placed in a platinum crucible inside the calorimetric bomb.
- **Combustion:** The bomb was filled with purified oxygen to a pressure of 3×10^3 kPa. The combustion was initiated by passing an electric current through a platinum wire in contact with a cotton thread, which in turn ignited the sample.
- **Temperature Measurement:** The change in temperature of the water in the calorimeter jacket was measured with a platinum resistance thermometer.
- **Correction Factors:** Corrections were made for the heat of combustion of the cotton thread and for the formation of nitric acid. The energy equivalent of the calorimeter was determined by burning a standard sample of benzoic acid.
- **Calculation:** The standard enthalpy of combustion was calculated from the corrected temperature rise and the energy equivalent of the calorimeter. The standard enthalpy of formation was then derived using Hess's law.

Thermodynamic Relationships and Data Derivation

The relationship between various thermodynamic properties is crucial for deriving values that are not directly measured. The following diagram illustrates the logical workflow for deriving the standard enthalpy of formation from experimentally determined quantities.



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Caption: Logical workflow for deriving the enthalpy of formation of **beta-butyrolactone**.

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References

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